

Chemical properties and structure of Thymidine 3',5'-diphosphate tetrasodium

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Compound of Interest

Compound Name: *Thymidine 3',5'-diphosphate tetrasodium*

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An In-depth Technical Guide to Thymidine 3',5'-diphosphate Tetrasodium

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activities of **Thymidine 3',5'-diphosphate tetrasodium**. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this compound. The guide covers its role as a selective inhibitor of Staphylococcal Nuclease Domain Containing 1 (SND1), its impact on the NF-κB signaling pathway, and its potential as an anti-tumor agent. This guide synthesizes available data to present a detailed understanding of the compound, including its physicochemical characteristics, and provides hypothetical experimental protocols and pathway diagrams to facilitate further research and development.

Chemical Properties and Structure

Thymidine 3',5'-diphosphate tetrasodium is a derivative of the pyrimidine nucleoside thymidine. The addition of two phosphate groups at the 3' and 5' positions of the deoxyribose

sugar and the formation of the tetrasodium salt significantly influence its chemical and physical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **Thymidine 3',5'-diphosphate tetrasodium** is presented in Table 1. This data is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ Na ₄ O ₁₁ P ₂	[1]
Molecular Weight	490.12 g/mol	[1]
CAS Number	118675-87-9	[2]
Appearance	White to off-white solid	[3]
Solubility	50 mg/mL in water	[4]
Storage	Store at -20°C	

Spectral Data

Detailed spectral data for **Thymidine 3',5'-diphosphate tetrasodium** is not readily available in the public domain. However, the expected spectral characteristics can be inferred from related compounds such as thymidine-5'-monophosphate disodium salt.

1.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra of **Thymidine 3',5'-diphosphate tetrasodium** are expected to show characteristic peaks for the thymine base and the deoxyribose sugar moiety, with the phosphate groups influencing the chemical shifts of adjacent protons and carbons. By way of comparison, the reported ¹H NMR chemical shifts for a related compound, thymidine-5'-monophosphate disodium salt in D₂O, are provided in Table 2.

Table 2: ¹H NMR Chemical Shifts for Thymidine-5'-monophosphate disodium salt in D₂O[5][6]

Assignment	Chemical Shift (ppm)
H-6	7.813
H-1'	6.347
H-3'	4.589
H-4'	4.159
H-5', 5"	3.982
2'-CH ₂	2.40, 2.36
5-CH ₃	1.938

1.2.2. Mass Spectrometry

Mass spectrometry of **Thymidine 3',5'-diphosphate tetrasodium** would be expected to show a molecular ion peak corresponding to its molecular weight, along with characteristic fragmentation patterns involving the loss of phosphate groups, the sugar moiety, and the thymine base.

Biological Activity and Signaling Pathways

Thymidine 3',5'-diphosphate tetrasodium is a selective inhibitor of Staphylococcal Nuclease Domain Containing 1 (SND1), a protein implicated in various cellular processes, including gene regulation and tumorigenesis.^[7] Its inhibitory action on SND1 has downstream effects on critical signaling pathways, notably the NF-κB pathway.

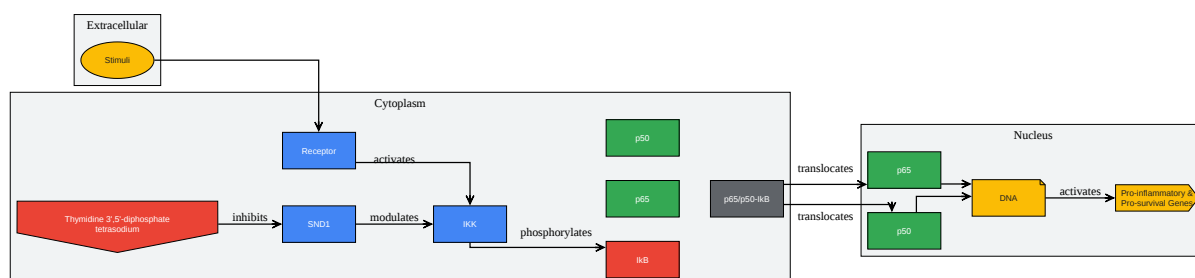
Inhibition of SND1

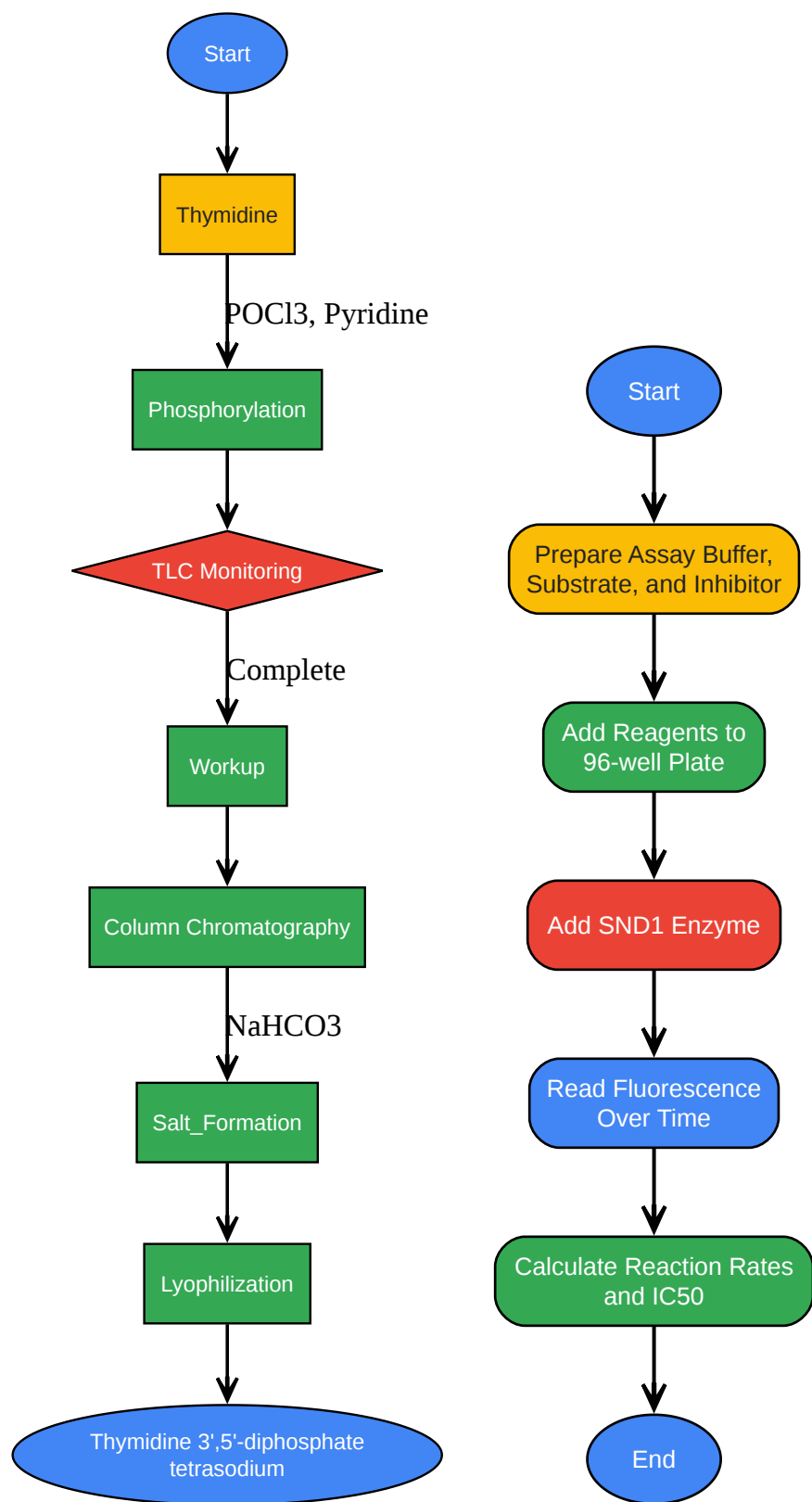
SND1 is an endonuclease that plays a role in the RNA-induced silencing complex (RISC) and has been identified as an oncoprotein.^[8] **Thymidine 3',5'-diphosphate tetrasodium** acts as a selective inhibitor of the nuclease activity of SND1.^[7] This inhibition is a key mechanism behind its observed anti-tumor properties.

Modulation of the NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a crucial regulator of inflammation, immunity, and cell survival. The p65 subunit of NF- κ B is a key transcriptional activator in this pathway. In normal cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation, I κ B is degraded, allowing p65 to translocate to the nucleus and activate target gene expression.

Thymidine 3',5'-diphosphate tetrasodium has been shown to significantly reduce the nuclear translocation of p65, thereby inhibiting the activation of the NF- κ B pathway.^[7] This inhibitory effect on NF- κ B contributes to the anti-inflammatory and anti-tumor activities of the compound.





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